

Essential Safety and Logistical Information for Handling 1-Bromobut-1-yne

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Compound of Interest

Compound Name: 1-Bromobut-1-yne

Cat. No.: B1609917

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical intermediates like **1-Bromobut-1-yne** is paramount. This document provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines to ensure laboratory safety and operational integrity. The following information is compiled from available safety data for **1-Bromobut-1-yne** and its isomer, 1-Bromo-2-butyne, and should be used in conjunction with your institution's specific safety procedures.

Quantitative Safety Data

The following table summarizes the key quantitative data for **1-Bromobut-1-yne** and its isomer, 1-Bromo-2-butyne. Note that specific safety data for **1-Bromobut-1-yne** is limited, and data for 1-Bromo-2-butyne is used as a close structural analog for hazard assessment.

Property	Value (1-Bromobut-1-yne)	Value (1-Bromo-2-butyne)	Source
Molecular Formula	C4H5Br	C4H5Br	[1]
Molecular Weight	132.99 g/mol	132.99 g/mol	[1]
Appearance	Not specified	Clear pale yellow-greenish liquid	[2]
Boiling Point	104.3 °C at 760 mmHg (Predicted)	124°C / 1mmHg	[2][3]
Flash Point	21.7 °C (Predicted)	36°C	[2][3]
Density	1.461 g/cm ³ (Predicted)	Not specified	[3]
Vapor Pressure	36.1 mmHg at 25°C (Predicted)	Not specified	[3]
Occupational Exposure Limits (OSHA PEL, ACGIH TLV)	No data available	No data available	[4]

Note: Due to the lack of a specific Safety Data Sheet (SDS) for **1-Bromobut-1-yne**, the hazard information and personal protective equipment recommendations are based on the available data for its isomer, 1-Bromo-2-butyne. Isomers can have different physical, chemical, and toxicological properties. Therefore, a thorough risk assessment should be conducted before handling **1-Bromobut-1-yne**.

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Danger![4]

Hazard Statements:

- Flammable liquid and vapor.[4]

- Toxic if swallowed.[4]
- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause respiratory irritation.[4]

Personal Protective Equipment (PPE):

PPE Category	Specifications
Eye/Face Protection	Wear chemical safety goggles and a face shield. [2][4]
Skin Protection	Wear flame-retardant and impervious clothing. Chemical-resistant gloves (e.g., nitrile rubber, neoprene) must be worn. Gloves should be inspected before use.[2][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate organic vapor cartridge should be used.[2] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[4]

Standard Operating Procedure for Handling 1-Bromobut-1-yne

This protocol outlines the essential steps for the safe handling of **1-Bromobut-1-yne** in a laboratory setting.

1. Pre-Experiment Preparation:

- Conduct a thorough risk assessment for the planned experiment.
- Ensure a chemical fume hood is available and functioning correctly.
- Verify that a safety shower and eyewash station are readily accessible.[4]

- Assemble all necessary PPE and ensure it is in good condition.
- Have appropriate spill containment and cleanup materials readily available.

2. Handling and Use:

- All handling of **1-Bromobut-1-yne** must be performed inside a certified chemical fume hood.
[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[2]
- Use non-sparking tools and explosion-proof equipment.[2][4]
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of vapor or mist.[2]
- Keep the container tightly closed when not in use.[2]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[4]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Store in a flame-proof area away from incompatible materials such as strong oxidizing agents.[4]
- Store locked up.[4]

4. Disposal:

- Dispose of waste **1-Bromobut-1-yne** and contaminated materials as hazardous waste.[2]
- The material can be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.[2]
- Do not allow the chemical to enter drains or sewer systems.[2]
- Contaminated packaging should be triple-rinsed and offered for recycling or disposed of as hazardous waste.[2]

Emergency Procedures

Spill Response Workflow

The following diagram outlines the logical workflow for responding to a **1-Bromobut-1-yne** spill.

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